

Salvianolic Acid C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Salvianolic acid C*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Salvianolic acid C (Sal C) is a water-soluble polyphenolic compound predominantly isolated from the root of *Salvia miltiorrhiza* Bunge (Danshen), a perennial plant widely used in traditional Chinese medicine.[1][2] As a member of the salvianolic acid family, Sal C has garnered significant attention within the scientific community for its diverse and potent pharmacological activities. Structurally, it is a derivative of caffeic acid and danshensu.[3] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key biological activities of **Salvianolic acid C**, with a focus on its underlying molecular mechanisms. Detailed experimental methodologies and signaling pathway diagrams are included to support further research and drug development endeavors.

Chemical Structure and Physicochemical Properties

Salvianolic acid C is characterized by a complex structure containing multiple hydroxyl groups, which contribute to its antioxidant properties. Its chemical identity and properties are summarized in the table below.

Table 1: Physicochemical Properties of **Salvianolic Acid C**

Property	Value	Source(s)
IUPAC Name	(2R)-3-(3,4-dihydroxyphenyl)-2-[(E)-3-[2-(3,4-dihydroxyphenyl)-7-hydroxy-1-benzofuran-4-yl]prop-2-enoyl]oxypropanoic acid	[4]
Molecular Formula	C ₂₆ H ₂₀ O ₁₀	[2]
Molecular Weight	492.43 g/mol	[2][4]
CAS Number	115841-09-3	[4]
Appearance	Solid	-
Solubility	DMSO: ~55 mg/mL (111.69 mM)	[5]
Ethanol: ≥ 36.7 mg/mL	[6]	
UV-Vis Absorption Maxima	222, 266, 296, 347 nm	[7]

Biological Activities and Mechanisms of Action

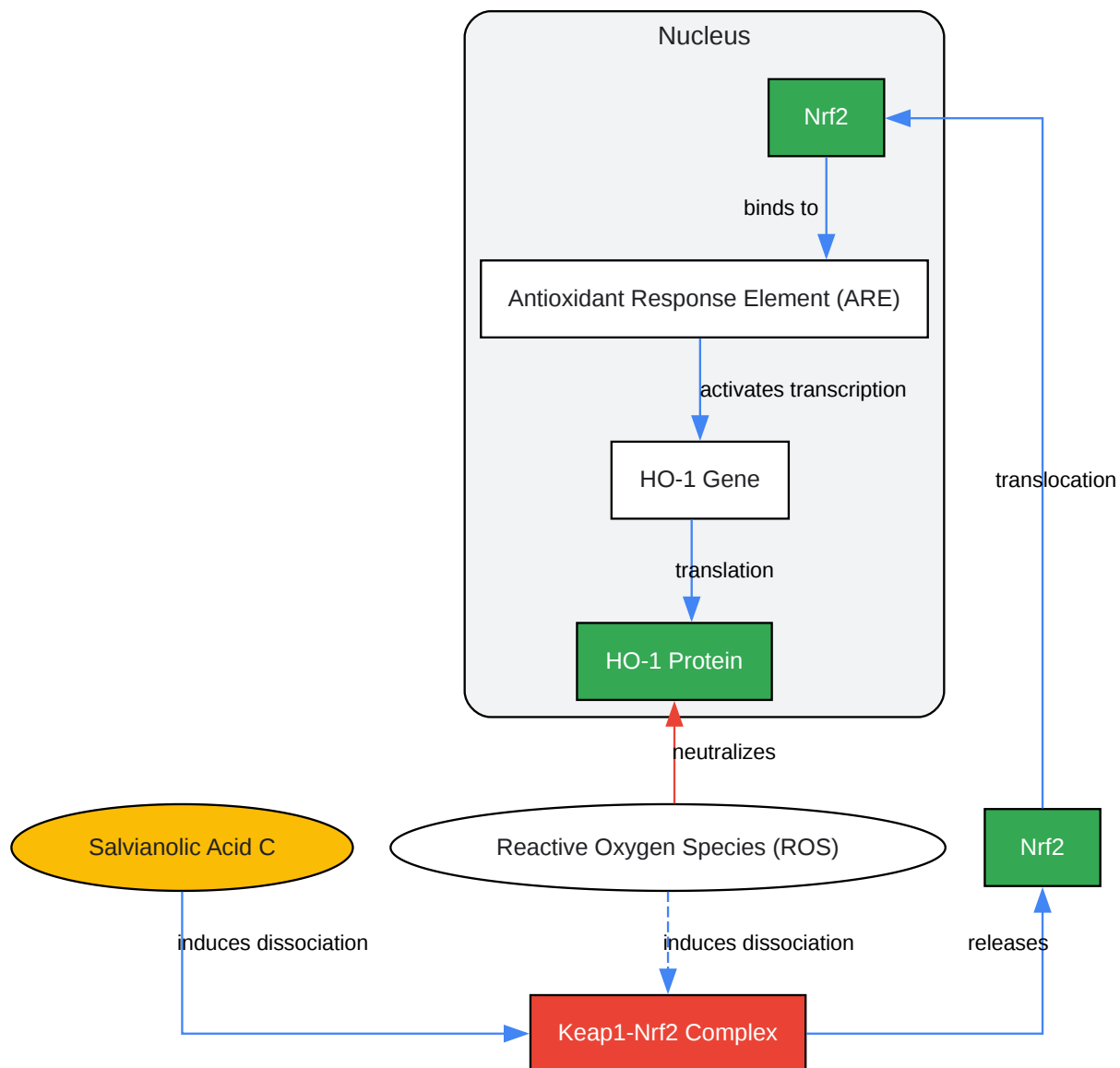
Salvianolic acid C exhibits a range of biological activities, primarily attributed to its antioxidant and anti-inflammatory effects. These activities are mediated through the modulation of key signaling pathways.

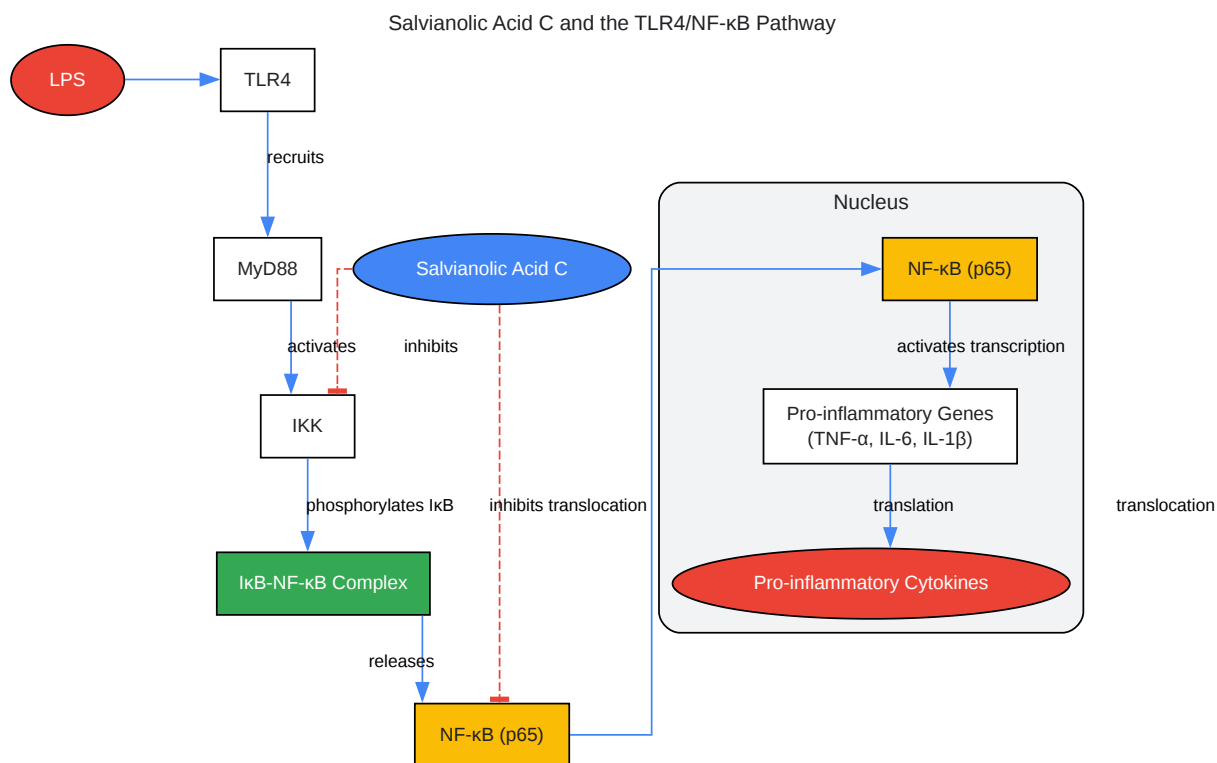
Antioxidant Activity via the Keap1/Nrf2/HO-1 Pathway

A primary mechanism underlying the antioxidant effects of **Salvianolic acid C** is its ability to activate the Keap1/Nrf2/HO-1 signaling pathway.[8] Under normal conditions, the transcription factor Nuclear factor erythroid 2-related factor 2 (Nrf2) is sequestered in the cytoplasm by Kelch-like ECH-associated protein 1 (Keap1), which facilitates its degradation. In the presence of oxidative stress or inducers like **Salvianolic acid C**, Nrf2 is released from Keap1 and translocates to the nucleus.[9] There, it binds to the antioxidant response element (ARE) in the promoter regions of various antioxidant genes, including heme oxygenase-1 (HO-1), leading to

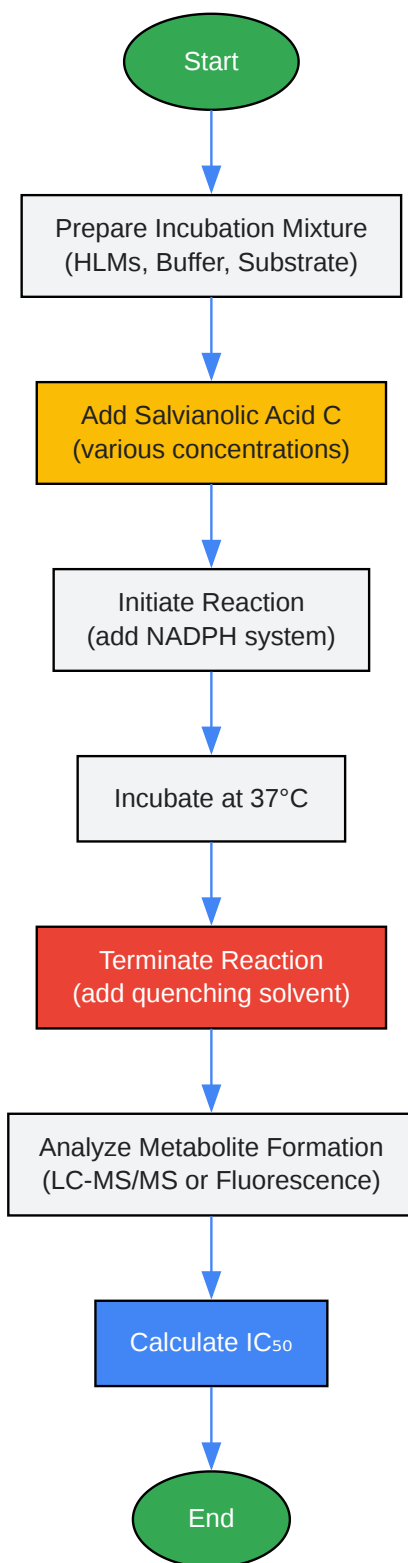
their transcription and the subsequent production of antioxidant enzymes.^{[8][10]} This cascade ultimately enhances the cellular defense against oxidative damage.

Salvianolic Acid C and the Keap1/Nrf2/HO-1 Pathway





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